

The Rise and Fall of a Potent Insecticide: A Technical Guide to Parathion

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Compound of Interest

Compound Name: Potasan

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A comprehensive overview of the history, development, mechanism of action, and toxicological profile of the organophosphate insecticide, Parathion.

Introduction

Parathion, an organophosphate insecticide and acaricide, represents a significant chapter in the history of crop protection. Developed in the 1940s, its broad-spectrum efficacy against a wide range of agricultural pests led to its widespread global use. However, its high toxicity to non-target organisms, including humans, ultimately resulted in severe restrictions and bans in most countries. This technical guide provides an in-depth analysis of the history, chemical properties, mechanism of action, and toxicological data associated with Parathion, offering valuable insights for researchers, scientists, and drug development professionals in the field of insecticide development and toxicology.

History and Development

Parathion, also known as parathion-ethyl or diethyl parathion, was first developed by Gerhard Schrader for the German company IG Farben in the 1940s.^[1] Following World War II, the patent for Parathion was seized by the Western allies, leading to its global marketing by various companies under different brand names, with "E605" being a common brand in Germany.^[1] Concerns over its high toxicity prompted the later development of the less toxic, though still hazardous, analogue, parathion-methyl.^[1] Due to its severe health and environmental impacts, the use of Parathion was heavily restricted in the United States by 1991 and its registration was cancelled for all uses by 2006.^[2] In the European Union, Parathion was banned after 2001.^[1]

Chemical and Physical Properties

Parathion is characterized by the following chemical and physical properties:

Property	Value
IUPAC Name	O,O-Diethyl O-(4-nitrophenyl) phosphorothioate
CAS Number	56-38-2
Chemical Formula	C ₁₀ H ₁₄ NO ₅ PS
Molar Mass	291.26 g·mol ⁻¹ [1]
Appearance	White crystalline solid (pure form); commonly a brown liquid with a garlic-like odor (technical grade) [1] [3]
Melting Point	6 °C (43 °F; 279 K) [1]
Solubility in Water	24 mg/L [1]
Solubility in other solvents	High solubility in xylene and butanol [1]

Synthesis

The industrial synthesis of Parathion involves a two-step process. First, diethyl dithiophosphoric acid ((C₂H₅O)₂PS₂H) is chlorinated to produce diethylthiophosphoryl chloride ((C₂H₅O)₂P(S)Cl). Subsequently, this chloride is treated with sodium 4-nitrophenolate, the sodium salt of 4-nitrophenol, to yield Parathion.[\[1\]](#)

Experimental Protocol: Synthesis of Parathion

Disclaimer: This is a generalized protocol for informational purposes only and should not be attempted without proper safety equipment and in a controlled laboratory setting by trained professionals, as Parathion is extremely hazardous.

Materials:

- Diethyl dithiophosphoric acid

- Chlorine gas
- Sodium 4-nitrophenolate
- Inert solvent (e.g., toluene)

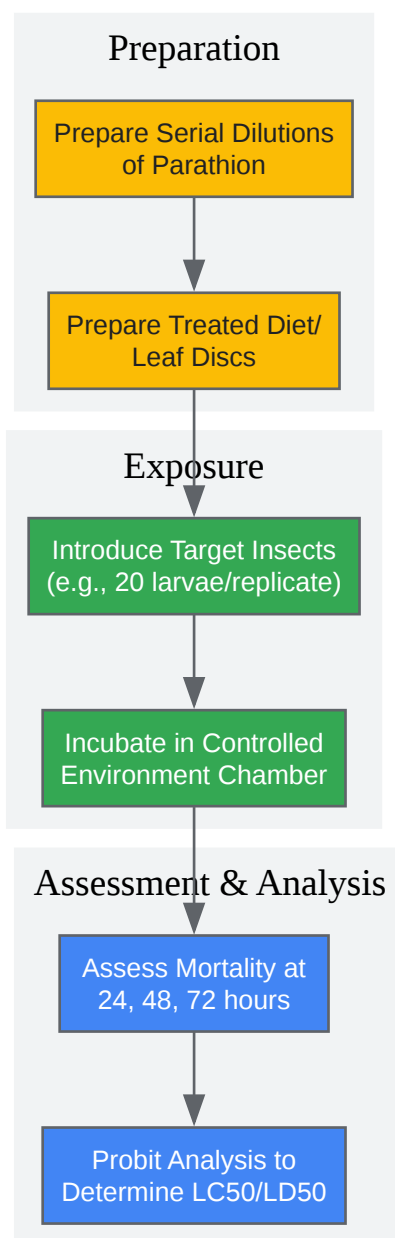
Procedure:

- **Chlorination:** In a suitable reaction vessel, dissolve diethyl dithiophosphoric acid in an inert solvent. Bubble chlorine gas through the solution under controlled temperature and pressure. Monitor the reaction progress by appropriate analytical methods (e.g., GC-MS) until the formation of diethylthiophosphoryl chloride is complete.
- **Condensation:** In a separate reaction vessel, dissolve sodium 4-nitrophenolate in an inert solvent. Slowly add the diethylthiophosphoryl chloride solution from the previous step to the sodium 4-nitrophenolate solution while stirring vigorously. The reaction is typically carried out at a slightly elevated temperature to ensure completion.
- **Work-up and Purification:** After the reaction is complete, cool the mixture and filter to remove any solid byproducts. The solvent is then removed under reduced pressure to yield crude Parathion. The crude product can be further purified by distillation or chromatography to obtain pure Parathion.

Mechanism of Action: Acetylcholinesterase Inhibition

Parathion itself is not the primary toxic agent. Its insecticidal activity is a result of its metabolic activation within the target organism.^[1]

Signaling Pathway of Parathion Toxicity



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References

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- To cite this document: BenchChem. [The Rise and Fall of a Potent Insecticide: A Technical Guide to Parathion]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1679056#history-and-development-of-potasan-as-an-insecticide]

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